Application Note: 4-(Chloromethyl)-3-phenyl-1H-pyrazole as a Synthetic Lynchpin

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Compound of Interest

Compound Name:	*4-(chloromethyl)-3-phenyl-1H-pyrazole*
Cat. No.:	*B15293835*

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Executive Summary & Chemical Profile

4-(chloromethyl)-3-phenyl-1H-pyrazole is a bifunctional intermediate critical for constructing pyrazole-based kinase inhibitors (e.g., Lck, Src), agrochemicals, and GPCR ligands. Its structure features a lipophilic phenyl ring at C3, a reactive electrophilic chloromethyl handle at C4, and a nucleophilic nitrogen at N1.

Critical Handling Warning: As a free base, this molecule is autocatalytically unstable.[1] The nucleophilic N1 nitrogen can attack the electrophilic chloromethyl group of a neighboring molecule, leading to rapid polymerization (self-alkylation). Always store and handle as the Hydrochloride (HCl) salt or generate in situ immediately prior to use.

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Property	Specification
IUPAC Name	4-(chloromethyl)-3-phenyl-1H-pyrazole hydrochloride
CAS No.	1150617-54-1 (HCl salt) / 143426-52-2 (Free base generic)
Molecular Formula	$C_{10}H_9ClN_2 \cdot HCl$
Molecular Weight	229.11 g/mol (Salt)
Solubility	Soluble in DMSO, MeOH, DMF; Sparingly soluble in DCM (salt form)
Stability	Hygroscopic.[1] Store at -20°C under Argon.

Reactivity Landscape & Strategic Planning

The utility of this intermediate lies in its dual reactivity. Successful utilization requires orthogonal management of the N-nucleophile and C-electrophile.

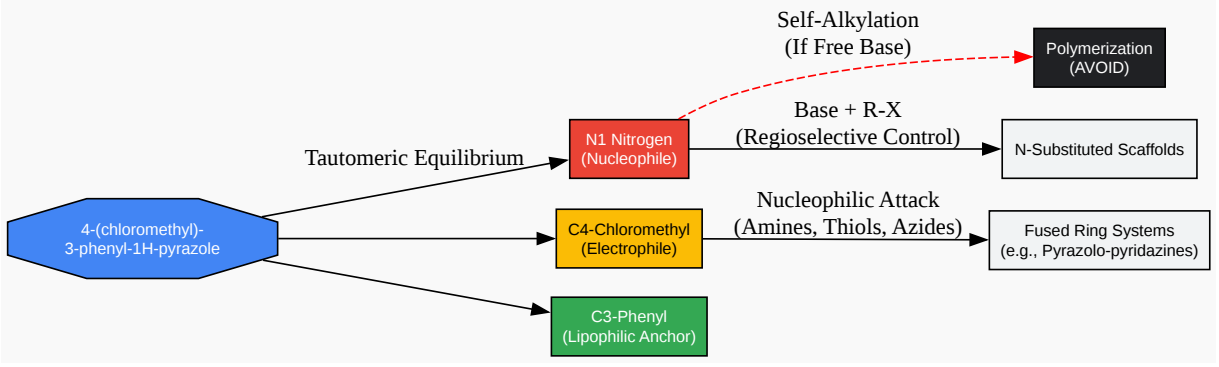

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Figure 1: Reactivity map highlighting the "Self-Destruct" pathway (Red Dashed) if the N1 nitrogen is not protonated or protected.[1]

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Synthetic Protocols

Protocol A: Synthesis of the HCl Salt (Stable Form)

Rationale: Direct chlorination of the alcohol precursor using thionyl chloride generates the stable hydrochloride salt directly, preventing self-polymerization.

Precursor: 3-phenyl-1H-pyrazole-4-methanol (derived from Vilsmeier-Haack formylation of acetophenone hydrazone followed by $NaBH_4$ reduction).

Step-by-Step:

- Setup: Charge a flame-dried round-bottom flask with 3-phenyl-1H-pyrazole-4-methanol (1.0 equiv) and anhydrous Dichloromethane (DCM) (10 mL/g).
- Chlorination: Cool to 0°C. Add Thionyl Chloride ($SOCl_2$) (1.5 equiv) dropwise over 20 minutes.
  - Note: A white precipitate (the HCl salt) may begin to form immediately.
- Reaction: Remove ice bath and reflux for 2 hours. Monitor by TLC (neutralize aliquot before spotting).
- Isolation: Cool to room temperature. Add Diethyl Ether (20 mL/g) to complete precipitation.
- Filtration: Filter the white solid under Argon atmosphere (hygroscopic). Wash with cold ether.
- Drying: Dry under high vacuum for 4 hours.
  - Yield: Typically 85-95%.
  - Storage: Store in a desiccator at -20°C.

Protocol B: Regioselective N-Alkylation

Rationale: To use the chloromethyl group for coupling, the pyrazole nitrogen must often be blocked or functionalized first.[1]

Reagents: **4-(chloromethyl)-3-phenyl-1H-pyrazole** HCl, Alkyl Halide (R-X), Cs_2CO_3, DMF.

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- Dissolution: Dissolve the HCl salt (1.0 equiv) in anhydrous DMF (0.2 M).
- Base Addition: Add Cesium Carbonate (Cs_2CO_3) (2.5 equiv). Stir for 10 minutes at 0°C to liberate the free base in situ and deprotonate.
- Alkylation: Add the Alkyl Halide (1.1 equiv) dropwise.
- Reaction: Stir at RT for 2-4 hours.
  - Regioselectivity Note: Alkylation typically favors the less sterically hindered nitrogen (N1, distal to the phenyl group) but mixtures of 3-phenyl and 5-phenyl isomers are common. Isomer separation via column chromatography is required.
- Workup: Dilute with EtOAc, wash with water (3x) to remove DMF.[1] Dry over Na_2SO_4 and concentrate.

Protocol C: Nucleophilic Displacement (S_N2)

Rationale: Displacement of the chloride with amines or thiols to generate bioactive cores.

Scenario: Reaction with a secondary amine (e.g., Morpholine).[1]

- Protection: If N1 is unsubstituted, use 2.5 equiv of amine (excess acts as base and nucleophile, but risk of N-alkylation exists).[1] Preferred: Use N-protected starting material (from Protocol B).
- Reaction: Dissolve N-protected chloromethyl pyrazole in Acetonitrile. Add Morpholine (1.2 equiv) and DIPEA (1.5 equiv).[1]
- Heat: Heat to 60°C for 3 hours.
- Purification: Evaporate solvent. Flash chromatography (MeOH/DCM).

Case Study: Synthesis of a p38 MAP Kinase Inhibitor Analog

This workflow demonstrates the construction of a fused bicyclic system using the chloromethyl intermediate.

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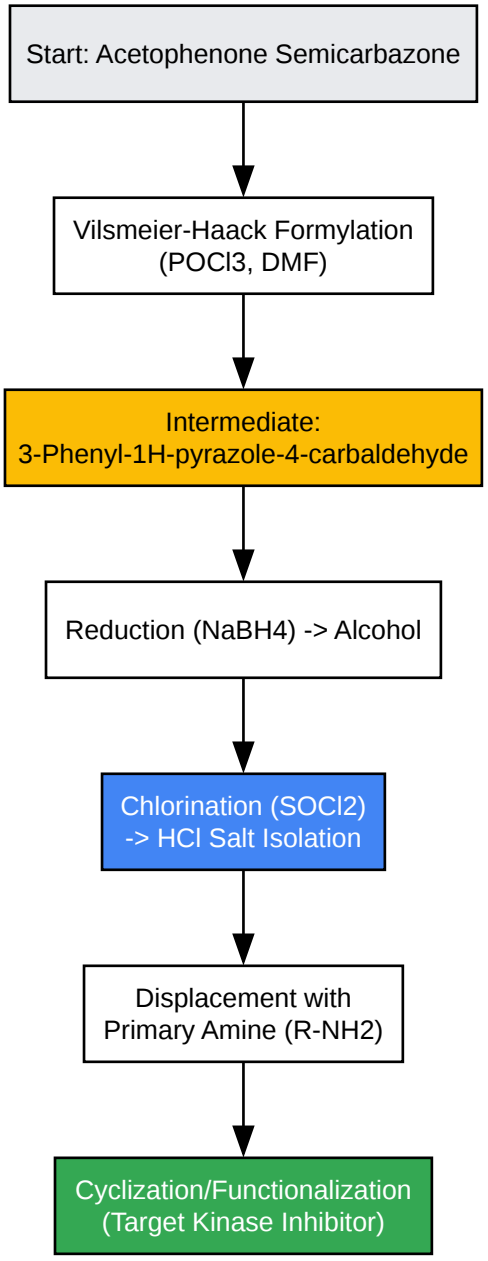

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Figure 2: Synthetic workflow from commodity chemicals to bioactive scaffold.

Troubleshooting & Stability Data

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Issue	Cause	Solution
Insoluble Material	Polymerization of free base	Ensure starting material is the HCl salt. Do not neutralize until electrophile/nucleophile is present.
Low Yield (N-Alkylation)	Competition from O-alkylation or bis-alkylation	Use Cs_2CO_3 in DMF (favors N-alkylation). Control equivalents strictly.
Regioisomer Mix	Tautomeric shift (3-Ph vs 5-Ph)	Use bulky protecting groups (e.g., THP, Trityl) if specific isomer is required, or separate via HPLC.[1]

References

- Vilsmeier-Haack Synthesis of Pyrazole Aldehydes: Title: "Synthesis of 3-substituted 1-phenyl-1H-pyrazole-4-carbaldehydes..." Source:Kaunas University of Technology (KTU) (General reference for Vilsmeier-Haack on hydrazones).
- Chlorination and Stability: Title: "Chloromethylation of Pyrazole Ring" Source:Russian Journal of General Chemistry (Discusses self-alkylation risks).
- Medicinal Applications (Kinase Inhibitors): Title: "Design and synthesis of novel p38α MAP kinase inhibitors" Source:Bioorganic & Medicinal Chemistry (Illustrates use of pyrazole-4-methyl scaffolds).
- General Pyrazole Synthesis Reviews: Title: "Pyrazole synthesis - Organic Chemistry Portal" Source:Organic Chemistry Portal

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Sources

- 1. CN110483400A - A kind of preparation method of pyrazole derivatives - Google Patents [patents.google.com]
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